

Diethylene glycol adipate safety data sheet and handling precautions

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Compound of Interest

Compound Name: *Diethylene glycol adipate*

Cat. No.: *B1329770*

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Diethylene Glycol Adipate: A Technical Safety and Handling Guide

For Researchers, Scientists, and Drug Development Professionals

Executive Summary

This technical guide provides a comprehensive overview of the safety and handling precautions for **diethylene glycol adipate** (CAS No. 9010-89-3), a polyester commonly used as a plasticizer. Due to a notable lack of specific toxicological data for **diethylene glycol adipate** itself, this guide employs a component-based safety assessment, focusing on the well-documented toxicological profiles of its constituent monomers: diethylene glycol (DEG) and adipic acid. This approach is in line with safety evaluation strategies for similar polymeric substances where data on the final polymer is limited.

This document summarizes available quantitative data, outlines relevant experimental protocols for safety assessment, and provides clear guidelines for safe handling, storage, and emergency procedures. All quantitative data is presented in structured tables for ease of comparison, and key procedural workflows are visualized using diagrams.

Introduction to Diethylene Glycol Adipate

Diethylene glycol adipate is an aliphatic polyester. It is recognized for its biodegradable properties and its utility as an efficient plasticizer for other biodegradable polymers.^[1] Safety

Data Sheets for **diethylene glycol adipate** indicate that the compound is not classified as hazardous.^[1] However, a thorough understanding of its chemical nature and the safety profiles of its components is essential for safe handling in a laboratory and manufacturing environment.

Physical and Chemical Properties

Quantitative data on the physical and chemical properties of **diethylene glycol adipate** is limited. The available information is presented below, along with the properties of its constituent monomers for reference.

Property	Diethylene Glycol Adipate (Polymer)	Diethylene Glycol (Monomer)	Adipic Acid (Monomer)
CAS Number	9010-89-3 ^{[2][3][4]}	111-46-6	124-04-9
Molecular Formula	[C ₁₀ H ₁₆ O ₆] _n	C ₄ H ₁₀ O ₃	C ₆ H ₁₀ O ₄
Appearance	-	Colorless, viscous liquid	White crystalline solid
Boiling Point	>250°C ^[5]	244-245°C	337.5°C
Melting Point	< -25°C ^[6]	-6.5°C	152°C
Flash Point	>113°C ^[5]	138°C (closed cup)	196°C
Density	1.192 g/mL at 25°C ^[5]	1.118 g/cm ³	1.360 g/cm ³
Viscosity	11,000 cP at 25°C ^[2]	-	-
Glass Transition Temp.	~ -51.4°C ^[1]	-	-

Toxicological Data

As specific toxicological studies on **diethylene glycol adipate** are largely unavailable in public literature, this section presents the toxicological data for its constituent monomers, diethylene glycol and adipic acid. This information provides a basis for assessing the potential hazards associated with the polymer.

Acute Toxicity

Endpoint	Species	Route	Value	Reference
Diethylene Glycol				
LD50	Rat	Oral	15,600 - 30,100 mg/kg	Existing Chemical Hazard Assessment Report
LD50	Mouse	Oral	13,300 - 28,100 mg/kg	Existing Chemical Hazard Assessment Report
LD50	Rabbit	Dermal	12,500 - 13,300 mg/kg	Existing Chemical Hazard Assessment Report
LC50 (4h)	Rat	Inhalation	>4,600 mg/m ³	Existing Chemical Hazard Assessment Report
Adipic Acid				
LD50	Rat	Oral	5,560 mg/kg	Redox Safety Data Sheet
LD50	Mouse	Oral	1,900 mg/kg	Redox Safety Data Sheet
LD50	Rabbit	Dermal	>7,940 mg/kg	Canada.ca
LC50 (4h)	Rat	Inhalation	>7,700 mg/m ³	OECD SIDS for Adipic Acid

Skin and Eye Irritation

Endpoint	Species	Result	Reference
Diethylene Glycol			
Skin Irritation	Animal studies	Minimal irritation	Existing Chemical Hazard Assessment Report
Eye Irritation			
Eye Irritation	Animal studies	Minimal irritation	Existing Chemical Hazard Assessment Report
Adipic Acid			
Skin Irritation	Rabbit	Slight irritant	Redox Safety Data Sheet
Eye Irritation	Rabbit	Causes serious eye irritation/damage	Canada.ca

Sensitization

Substance	Species	Result	Reference
Diethylene Glycol	Guinea Pig	Not a sensitizer	Existing Chemical Hazard Assessment Report
Adipic Acid	-	Not considered a skin sensitizer	Redox Safety Data Sheet

Repeated Dose Toxicity, Carcinogenicity, Mutagenicity, and Reproductive Toxicity

Endpoint	Diethylene Glycol	Adipic Acid
Repeated Dose Toxicity	Mild renal effects observed in animals at high doses.	Low chronic toxicity via oral and inhalation routes.
Carcinogenicity	Not considered a primary carcinogen. Bladder tumors in rats at high doses were associated with bladder stones, which may be linked to ethylene glycol impurities in older studies.	Not classified as a carcinogen by IARC or ACGIH. No increased tumor incidence in a 2-year rat study. [2]
Mutagenicity/Genotoxicity	Reported to be non-mutagenic in various in vitro assays.	Reported to be non-mutagenic.
Reproductive/Developmental Toxicity	Reproductive and developmental effects observed in rodents at high doses.	Not considered a reproductive or developmental toxicant.

Experimental Protocols

Detailed experimental protocols for the toxicological evaluation of **diethylene glycol adipate** are not publicly available due to the lack of specific studies. However, standard methodologies, such as those established by the Organisation for Economic Co-operation and Development (OECD), would be employed. Below are summaries of key protocols relevant to the data presented.

Acute Oral Toxicity (OECD Guideline 423)

This method involves the administration of the test substance by gavage to fasted animals in a sequential process. The starting dose is selected from one of four fixed levels and the outcome (survival or death) determines the next step. The objective is to identify a dose that causes mortality in some animals to estimate the LD50.

Acute Dermal Irritation/Corrosion (OECD Guideline 404)

A small amount of the test substance is applied to a shaved patch of skin on a single animal. The site is observed for signs of erythema (redness) and edema (swelling) at specific intervals after patch removal. The severity of the reactions is scored to determine the irritation potential.

Acute Dermal Irritation Test Workflow (OECD 404)

Handling and Precautions

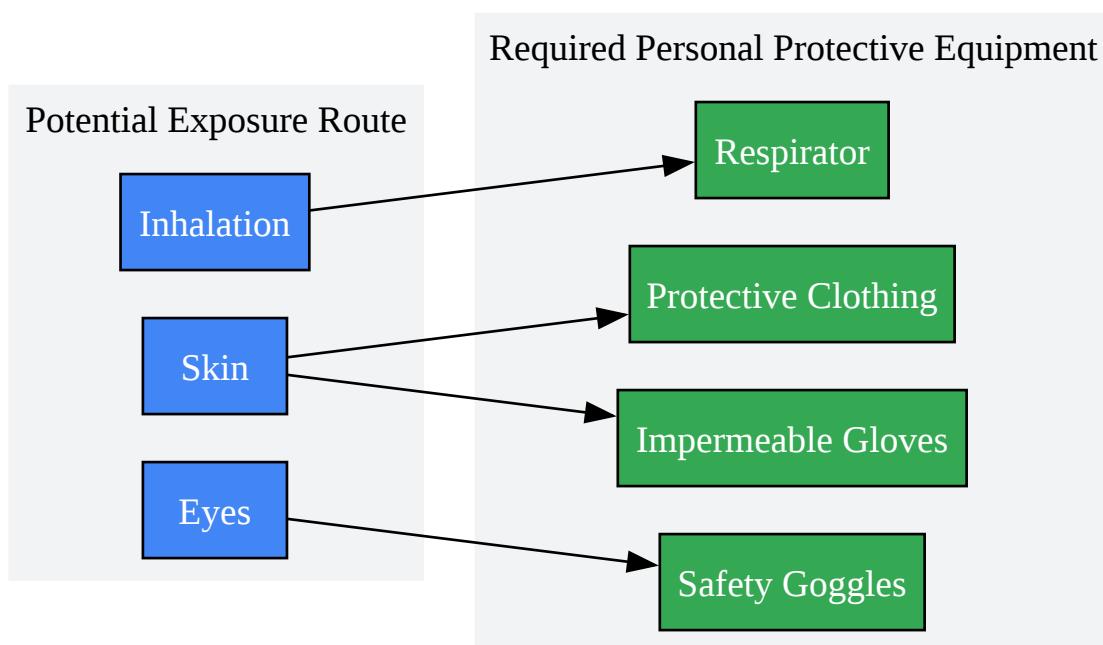
Based on the available Safety Data Sheets for poly[di(ethylene glycol) adipate] and the properties of its components, the following handling precautions are recommended.

Engineering Controls

- Handle in a well-ventilated place.[\[5\]](#)
- Ensure safety showers and eyewash stations are readily available.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields.[\[5\]](#)
- Skin Protection: Wear suitable protective clothing and chemical-impermeable gloves.[\[5\]](#)
- Respiratory Protection: If dust or aerosols are generated, use a NIOSH-approved respirator.[\[5\]](#)



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PPE Selection Based on Exposure Route

Handling and Storage

- Avoid contact with skin and eyes.[\[5\]](#)
- Avoid the formation of dust and aerosols.[\[5\]](#)
- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[5\]](#)
- Keep away from incompatible materials such as strong oxidizing agents.

Emergency Procedures

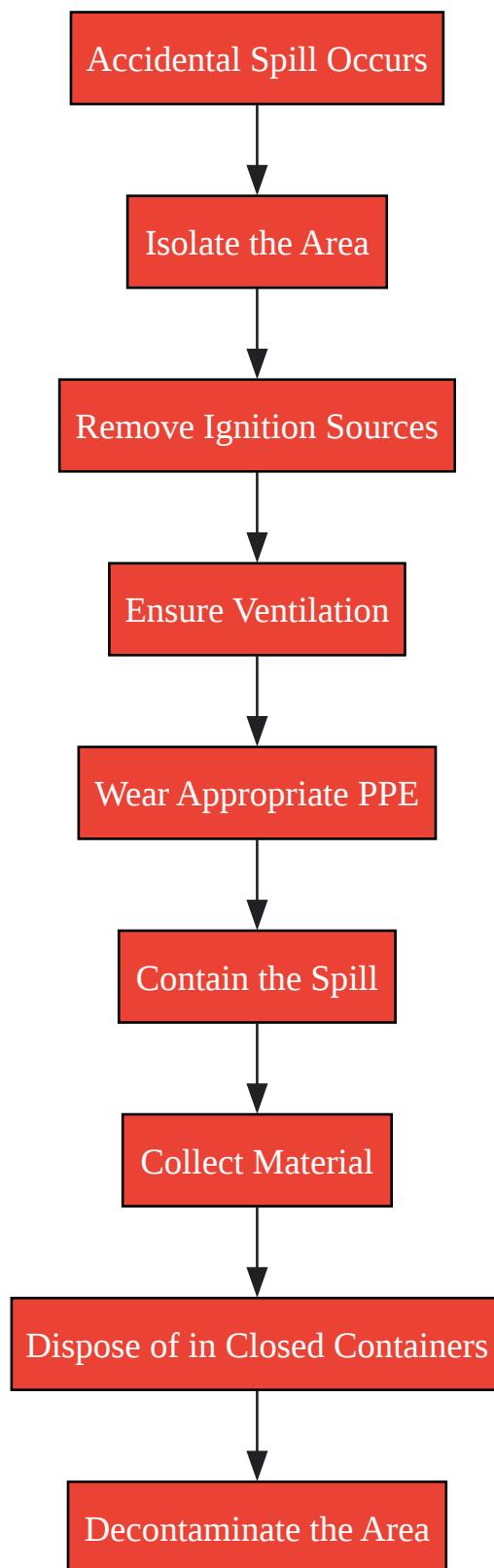
First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen.[\[5\]](#)
- Skin Contact: Take off contaminated clothing immediately. Wash off with soap and plenty of water.[\[5\]](#)
- Eye Contact: Rinse with pure water for at least 15 minutes and consult a doctor.[\[5\]](#)

- Ingestion: Rinse mouth with water. Do not induce vomiting. Call a poison control center or doctor immediately.[5]

Accidental Release Measures

- Evacuate personnel to safe areas.
- Ensure adequate ventilation.
- Remove all sources of ignition.[5]
- Collect the spillage and place it in a suitable, closed container for disposal.[5]
- Prevent further leakage or spillage if safe to do so. Do not let the chemical enter drains.[5]

[Click to download full resolution via product page](#)*Accidental Spill Response Workflow*

Conclusion

While specific toxicological data for **diethylene glycol adipate** is limited, a review of the safety information for its constituent monomers, diethylene glycol and adipic acid, suggests a low order of acute toxicity. The primary hazards are related to the potential for serious eye irritation from adipic acid. By adhering to the recommended handling precautions, including the use of appropriate personal protective equipment and ensuring good ventilation, **diethylene glycol adipate** can be handled safely in a research and development setting. As with any chemical, it is crucial to consult the most current Safety Data Sheet provided by the supplier before use.

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